

Preparing Stable Stock Solutions of Latamoxef Sodium for Experimental Use

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Compound of Interest

Compound Name: Latamoxef sodium

Cat. No.: B1677418

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

This document provides detailed guidelines and protocols for the preparation of stable stock solutions of **Latamoxef sodium**, a broad-spectrum oxacephem antibiotic. Adherence to these protocols is crucial for ensuring the reproducibility and accuracy of experimental results.

Introduction

Latamoxef sodium is a synthetic, beta-lactam antibiotic effective against a wide range of Gram-positive and Gram-negative bacteria.[1] Its mechanism of action involves the inhibition of bacterial cell wall synthesis.[2] Accurate and consistent preparation of **Latamoxef sodium** solutions is fundamental for in vitro and in vivo studies. This document outlines the chemical properties, solubility, and stability of **Latamoxef sodium** and provides a detailed protocol for preparing stable stock solutions.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Latamoxef sodium** is essential for its proper handling and storage.

Property	Value
Molecular Formula	C ₂₀ H ₁₈ N ₆ Na ₂ O ₉ S
Molecular Weight	564.44 g/mol [3]
Appearance	White to pale yellow powder
CAS Number	64953-12-4

Solubility of Latamoxef Sodium

Latamoxef sodium exhibits good solubility in several common laboratory solvents. The choice of solvent will depend on the specific experimental requirements.

Solvent	Solubility	Notes
Water	≥ 50 mg/mL[2]	Yields a clear to very slightly hazy, colorless to faint yellow solution.
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL[3]	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility.[1][3] Sonication may be required to aid dissolution. [1]
Phosphate-Buffered Saline (PBS), pH 7.4	≥ 130 mg/mL	Sonication may be needed to achieve complete dissolution. [1]
Ethanol	Insoluble[3]	

Stability and Storage of Latamoxef Sodium Solutions

Proper storage is critical to maintain the integrity and activity of **Latamoxef sodium** solutions.

Solid Form

When stored as a dry powder, **Latamoxef sodium** is stable for at least four years at -20°C.[2]

Stock Solutions

For long-term storage, it is recommended to prepare concentrated stock solutions and store them in aliquots to avoid repeated freeze-thaw cycles.[1]

Storage Temperature	Solvent	Duration
-80°C	DMSO or Water	Up to 6 months[1]
-20°C	DMSO or Water	Up to 1 month[1]

Note: It is crucial to store solutions under nitrogen and away from moisture to prevent degradation.[1]

Working Solutions and Short-Term Stability

Aqueous solutions of **Latamoxef sodium** are not recommended for storage for more than one day.[2] For in vivo experiments, it is advised to prepare fresh working solutions daily.[1]

The stability of beta-lactam antibiotics, including Latamoxef, in cell culture media at 37°C can be limited. Studies on other beta-lactams have shown half-lives ranging from as short as 2 hours to over 6 hours in various growth media.[1][2] This degradation can significantly impact the effective concentration of the antibiotic over the course of an experiment. Therefore, for multi-day in vitro assays, frequent replacement of the culture medium containing **Latamoxef sodium** is strongly recommended to maintain the desired concentration.

Experimental Protocols

Protocol for Preparation of a 100 mg/mL Stock Solution in DMSO

Materials:

- **Latamoxef sodium** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical centrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile 0.22 μm syringe filter and syringe

Procedure:

- **Weighing:** In a sterile microcentrifuge tube, accurately weigh the desired amount of **Latamoxef sodium** powder. For example, to prepare 1 mL of a 100 mg/mL stock solution, weigh 100 mg of the powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the tube. For a 100 mg/mL solution, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.^[1]
- **Sterilization (Optional but Recommended):** For applications requiring sterility, filter the stock solution through a sterile 0.22 μm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1] Avoid repeated freeze-thaw cycles.

Protocol for Preparation of a 50 mg/mL Stock Solution in Sterile Water

Materials:

- **Latamoxef sodium** powder

- Sterile, nuclease-free water
- Sterile, conical centrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile 0.22 μm syringe filter and syringe

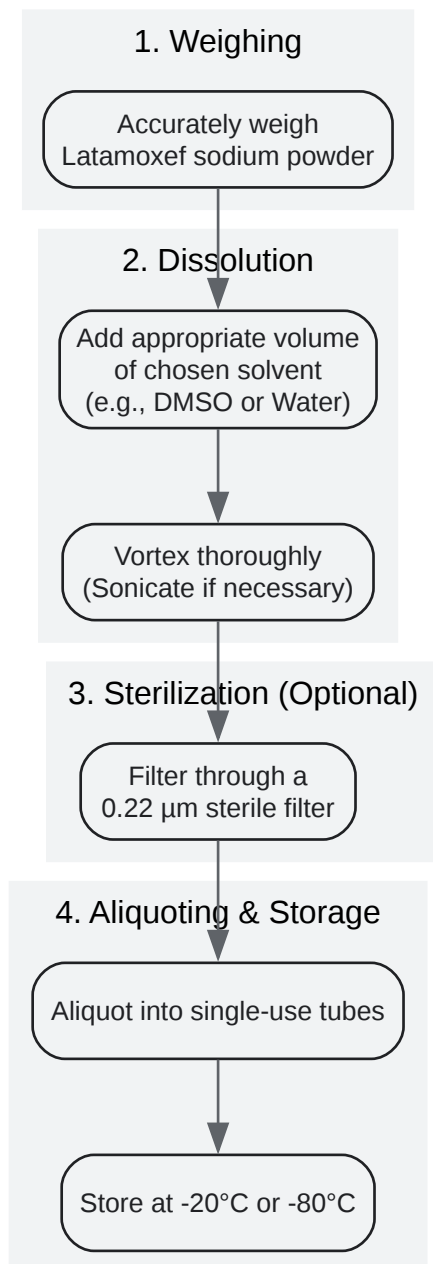
Procedure:

- **Weighing:** In a sterile microcentrifuge tube, weigh the desired amount of **Latamoxef sodium** powder. For example, to prepare 1 mL of a 50 mg/mL stock solution, weigh 50 mg of the powder.
- **Dissolution:** Add the appropriate volume of sterile water to the tube. For a 50 mg/mL solution, add 1 mL of sterile water.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear to very slightly hazy and colorless to faint yellow.
- **Sterilization:** Filter the stock solution through a sterile 0.22 μm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months. Remember that aqueous solutions are less stable and should be used promptly after thawing.[\[2\]](#)

Visualized Workflows

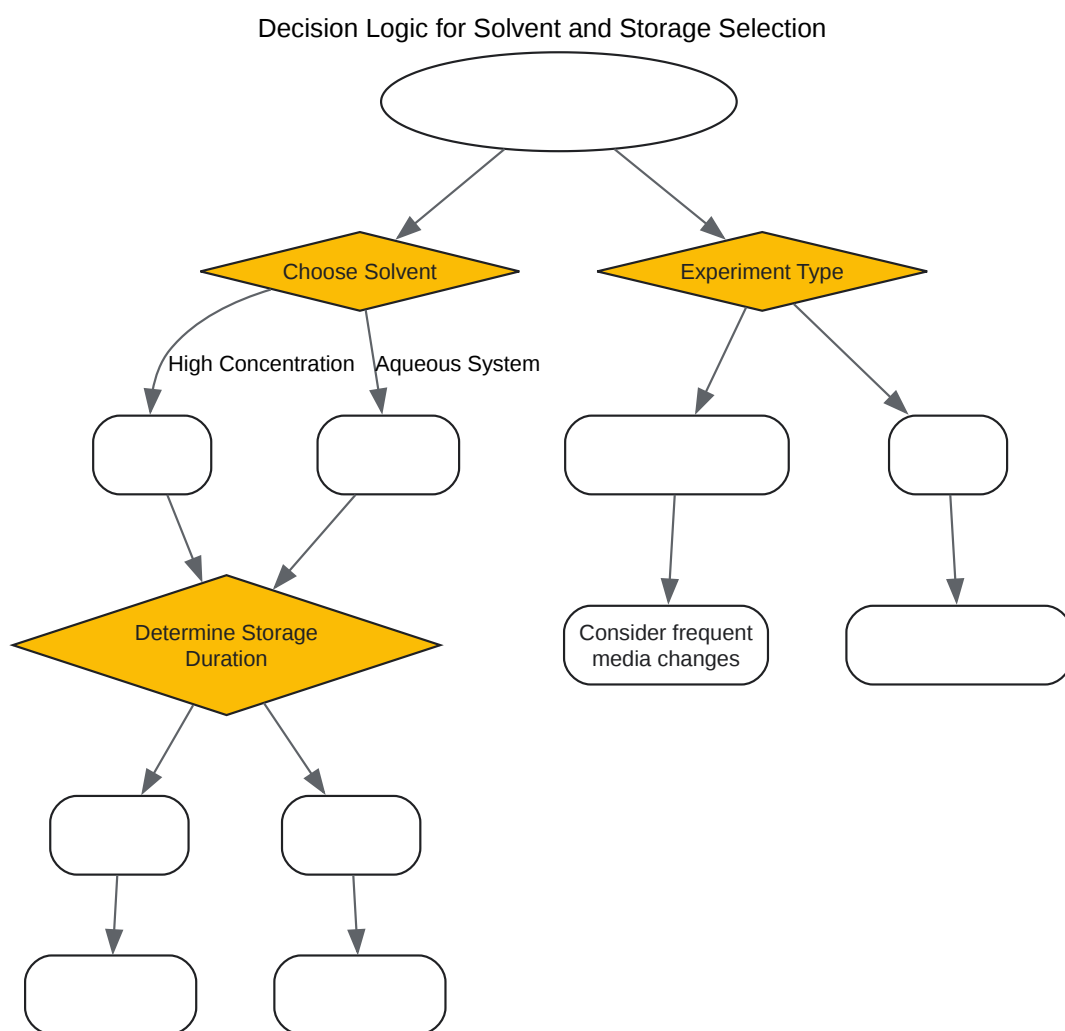
The following diagrams illustrate the key workflows described in this document.

Workflow for Preparation of Latamoxef Sodium Stock Solution



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Caption: Workflow for preparing **Latamoxef sodium** stock solution.



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Caption: Decision logic for solvent and storage selection.

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